

An In-depth Technical Guide to Mefenpyr-diethyl (C16H18Cl2N2O4)

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Compound of Interest		
Compound Name:	Mefenpyr-diethyl	
Cat. No.:	B162942	Get Quote

Introduction

Mefenpyr-diethyl, with the molecular formula C16H18Cl2N2O4, is a significant compound in modern agriculture, primarily utilized as a herbicide safener.[1][2][3] It is not a herbicide itself but is combined with certain herbicides to protect crops from potential injury.[1][4] This technical guide provides a comprehensive overview of **Mefenpyr-diethyl**, including its chemical and physical properties, mechanism of action, synthesis, analytical methods, and toxicological profile, intended for researchers, scientists, and professionals in drug and agrochemical development.

Chemical and Physical Properties

Mefenpyr-diethyl is a white to beige crystalline powder. Its key chemical and physical properties are summarized in the table below.



Property	Value	Reference
Molecular Formula	C16H18Cl2N2O4	
Molecular Weight	373.23 g/mol	-
CAS Registry Number	135590-91-9	-
IUPAC Name	Diethyl 1-(2,4- dichlorophenyl)-5-methyl-4,5- dihydro-1H-pyrazole-3,5- dicarboxylate	
Melting Point	50-52 °C	-
Vapor Pressure	$1.4 \times 10^{-5} \text{ Pa (at 25 °C)}$	_
Water Solubility	20 mg/L (at 20 °C, pH 6.2)	-
Log P (Octanol/Water)	3.83 (at 21 °C, pH 6.3)	-

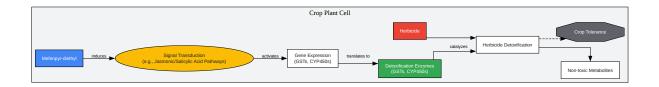
Mechanism of Action

Mefenpyr-diethyl functions by enhancing the metabolic capacity of crops to detoxify herbicides, without affecting the herbicidal activity against target weed species. The primary mechanism involves the induction of key enzyme systems involved in xenobiotic detoxification.

Upon absorption by the plant, **Mefenpyr-diethyl** upregulates the expression and activity of glutathione S-transferases (GSTs) and cytochrome P450 monooxygenases (CYP450s). These enzymes catalyze the detoxification of herbicides through conjugation with glutathione and oxidation, respectively, rendering the herbicide non-toxic to the crop plant.

The safener may also influence other stress-response pathways in the plant, such as those involving jasmonic acid and salicylic acid signaling, which can contribute to overall stress tolerance.





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Proposed signaling pathway for **Mefenpyr-diethyl**'s safening action.

Synthesis of Mefenpyr-diethyl

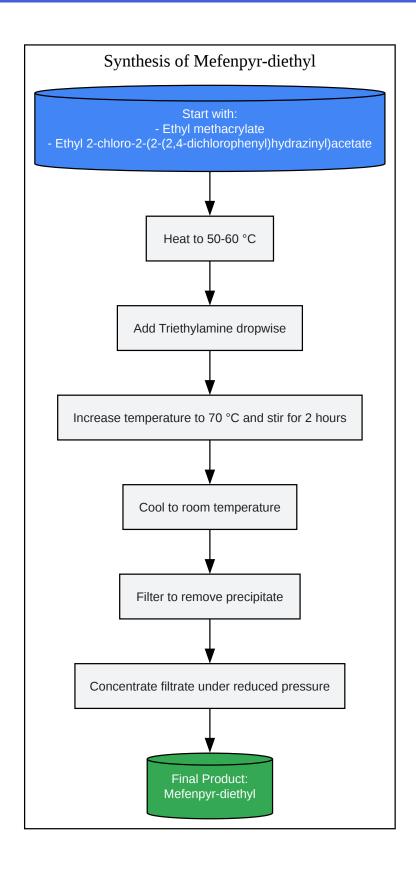
Several synthetic routes for **Mefenpyr-diethyl** have been reported. A common method involves the reaction of ethyl 2-chloro-2-(2-(2,4-dichlorophenyl)hydrazinylidene)acetate with ethyl methacrylate.

Experimental Protocol: Synthesis

A general procedure for the synthesis is as follows:

- A mixture of ethyl methacrylate (22.8 g) and ethyl 2-chloro-2-(2-(2,4-dichlorophenyl)hydrazinyl)acetate (14.8 g) is heated to 50-60 °C.
- Triethylamine (7.6 g) is added dropwise to the reaction mixture over a period of 30 minutes.
- The reaction temperature is then increased to 70 °C, and the mixture is stirred for 2 hours.
- After the reaction is complete, the mixture is cooled to room temperature, and the resulting precipitate is removed by filtration.
- The filtrate is concentrated under reduced pressure to yield the final product, 1-(2,4-dichlorophenyl)-5-methyl-4,5-dihydro-1H-pyrazole-3,5-dicarboxylic acid diethyl ester (Mefenpyr-diethyl).





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General workflow for the synthesis of Mefenpyr-diethyl.



Analytical Methodology

The determination of **Mefenpyr-diethyl** in technical materials and formulations is typically performed using high-performance liquid chromatography (HPLC).

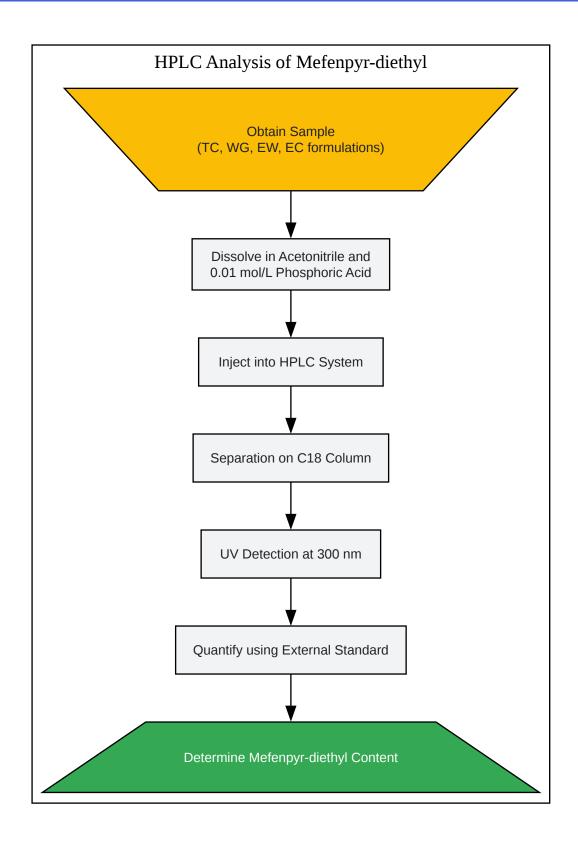
Experimental Protocol: HPLC Analysis

The following is a general method for the analysis of Mefenpyr-diethyl:

- · Method: Reversed-phase HPLC with UV detection.
- Sample Preparation: The sample is dissolved in a mixture of acetonitrile and 0.01 mol/L phosphoric acid.
- Chromatographic Conditions:
 - Column: C18-substituted silica column.
 - Mobile Phase: A suitable mixture of acetonitrile and water, often with an acidic modifier like phosphoric acid.
 - Detection: UV detection at 300 nm.
- Quantification: External standardization is used for quantification.

This method is applicable for various formulations, including technical concentrates (TC), water-dispersible granules (WG), oil-in-water emulsions (EW), and emulsifiable concentrates (EC).





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Typical workflow for the HPLC analysis of Mefenpyr-diethyl.



Toxicological Profile

Mefenpyr-diethyl exhibits low acute toxicity to mammals. The toxicological profile based on various studies is summarized below.

Species	Test	Result	Reference
Rat (male and female)	Acute Oral LD50	> 5000 mg/kg bw	
Rat	Acute Dermal LD50	> 4000 mg/kg	-
Dog	Chronic Oral Toxicity	LOAEL = 260 mg/kg/day	-
Carp	Acute LC50	2.4 mg/L	-
Japanese Quail	Acute Oral Toxicity	LD50 > 2000 mg/kg bw	-
Mallard Duck	Acute Oral Toxicity	LD50 > 2000 mg/kg bw	_

Environmental Fate: **Mefenpyr-diethyl** is not persistent in soil or water and has a low probability of leaching into groundwater. Studies have not indicated a potential for bioaccumulation in fish, birds, or mammals. However, it is classified as toxic to aquatic life with long-lasting effects.

Application as a Herbicide Safener

Mefenpyr-diethyl is used in combination with several herbicides to enhance their selectivity in various cereal crops. It is effective in protecting winter wheat, spring wheat, durum wheat, winter rye, triticale, and spring barley from herbicide injury.

Common Herbicide Combinations:

- Fenoxaprop-P-ethyl
- Iodosulfuron-methyl-sodium
- Mesosulfuron-methyl



The addition of **Mefenpyr-diethyl** allows for the effective control of monocotyledonous and dicotyledonous weeds without causing significant harm to the crops. The herbicidal activity of the partner herbicide is not significantly affected by the presence of the safener.

Conclusion

Mefenpyr-diethyl is a well-established herbicide safener with a clear mechanism of action centered on enhancing the metabolic detoxification of herbicides in crop plants. Its chemical properties, synthesis, and analytical methods are well-documented. With a favorable toxicological and environmental profile, it plays a crucial role in modern weed management strategies, allowing for the selective use of potent herbicides in cereal cultivation. Further research into its precise signaling pathways could lead to the development of even more effective and targeted crop protection solutions.

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